

Personal protective equipment for handling Dipyridamole-d20

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Compound of Interest

Compound Name: Dipyridamole-d20

Cat. No.: B563131

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Essential Safety and Handling Guide for Dipyridamole-d20

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **Dipyridamole-d20**. The following procedures are designed to ensure safe handling, storage, and disposal of this compound in a laboratory setting.

Personal Protective Equipment (PPE)

When handling **Dipyridamole-d20**, it is imperative to use appropriate personal protective equipment to prevent exposure. The recommended PPE is outlined below.

PPE Category	Item	Specification
Eye Protection	Safety Goggles	Tightly fitting with side-shields, conforming to EN 166 (EU) or NIOSH (US) standards. ^[1]
Hand Protection	Chemical Resistant Gloves	Impervious gloves, inspected prior to use. Must satisfy the specifications of EU Directive 89/686/EEC and the standard EN 374. ^[1]
Body Protection	Protective Clothing	Fire/flammable resistant and impervious clothing. ^[1] Launder contaminated clothing before re-use. ^[2]
Respiratory Protection	Self-Contained Breathing Apparatus	Required for firefighting scenarios. ^[1] In case of spills or dust generation, avoid inhalation. ^[1]

Emergency First-Aid Procedures

Immediate and appropriate first-aid measures are critical in the event of accidental exposure.

Exposure Route	First-Aid Protocol
Inhalation	If breathing is difficult, move the individual to fresh air and keep them at rest in a comfortable position for breathing. Seek medical attention if symptoms develop or persist. [1]
Skin Contact	Immediately remove contaminated clothing. Wash the affected area with soap and plenty of water. Consult a doctor. [1]
Eye Contact	Rinse cautiously with pure water for at least 15 minutes. Consult a doctor. [1]
Ingestion	Rinse mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately. [1]

Handling and Storage Protocols

Proper handling and storage are essential to maintain the integrity of **Dipyridamole-d20** and the safety of laboratory personnel.

Handling:

- Avoid all personal contact, including the inhalation of dust.[\[2\]](#)
- Handle in a well-ventilated area.[\[2\]](#)
- Do not eat, drink, or smoke in the handling area.[\[2\]](#)
- Wash hands thoroughly with soap and water after handling.[\[2\]](#)
- Ensure that eyewash stations and safety showers are in close proximity to the workstation.[\[3\]](#)

Storage:

- Keep containers securely sealed when not in use.[\[2\]](#)
- Store in a dry, well-ventilated place.[\[3\]](#)
- For long-term storage as a powder, -20°C for up to 3 years is recommended. In solvent, store at -80°C for up to 6 months.[\[4\]](#)

Spill and Disposal Procedures

In the event of a spill or for the disposal of waste material, the following procedures must be followed to ensure environmental safety and regulatory compliance.

Spill Cleanup:

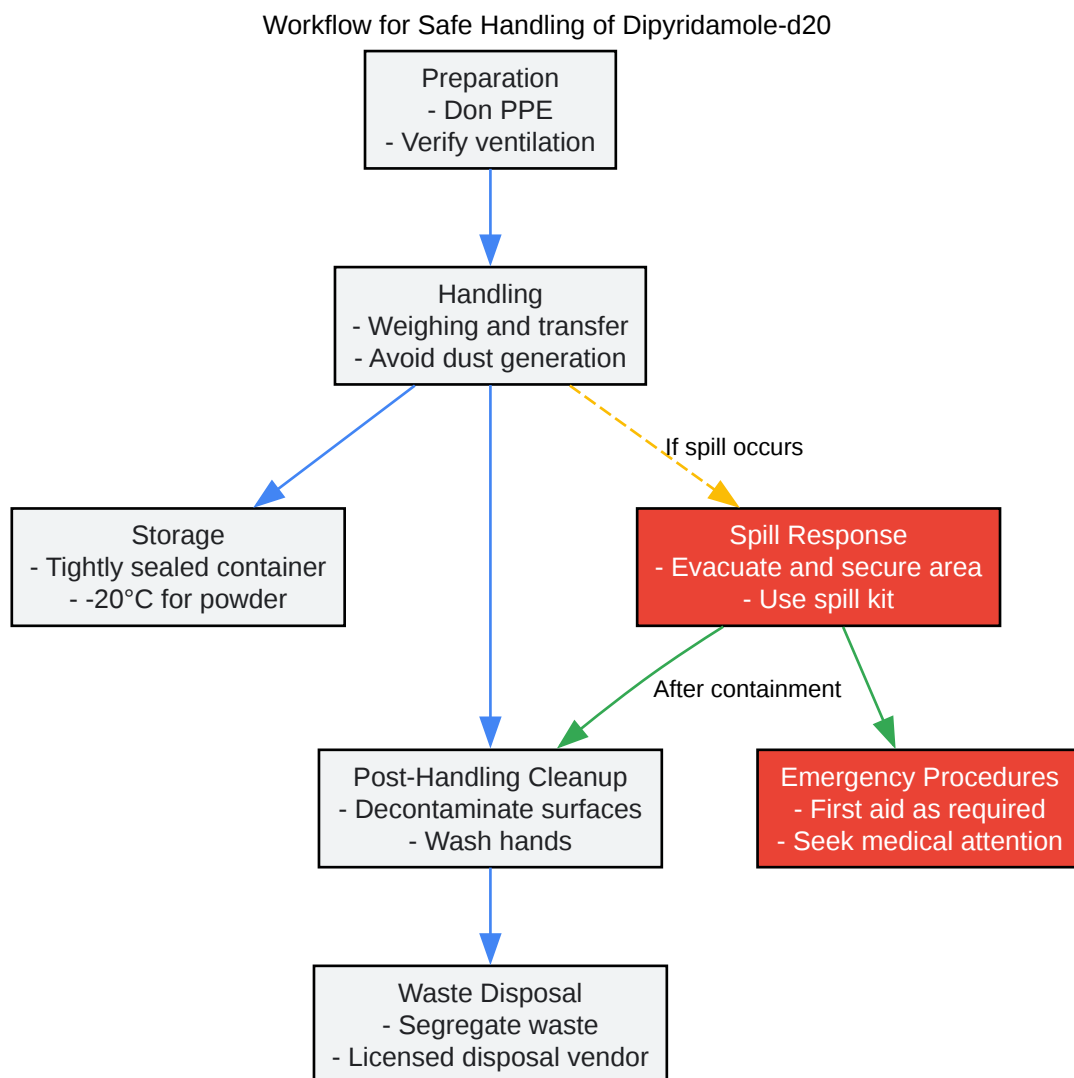
- Keep unnecessary personnel away from the spill area.[\[1\]](#)
- Wear appropriate personal protective equipment, including gloves, goggles, and protective clothing.[\[1\]](#)
- Avoid the generation of dust during cleanup.[\[1\]](#)
- For dry spills, use dry clean-up procedures. Sweep or vacuum the spillage and collect it in a suitable, sealed container for disposal.[\[1\]](#)[\[2\]](#)
- Thoroughly clean the surface to remove any residual contamination.[\[1\]](#)
- Prevent spillage from entering drains or water courses.[\[2\]](#)

Disposal Plan:

- Product: Excess and expired **Dipyridamole-d20** should be offered to a licensed hazardous material disposal company. The product may be incinerated in a unit equipped with an afterburner and scrubber.[\[1\]](#)
- Contaminated Packaging: Dispose of contaminated packaging in the same manner as the product itself.[\[1\]](#)

- Regulations: Ensure all federal, state, and local regulations regarding the disposal of this material are strictly followed.[1]

Workflow for Safe Handling of Dipyridamole-d20



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Caption: Safe handling workflow for **Dipyridamole-d20**.

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